Foreword: The Imperative for Chemical Evolution

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Compound of Interest

Compound Name:	*1,1,2,2,3-Pentafluoropropane*
CAS No.:	*679-86-7*
Cat. No.:	*B1294462*

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The history of industrial chemistry is a narrative of innovation driven by necessity. In the mid-20th century, chlorofluorocarbons (CFCs) and hydrochlorofluorocarbons (HCFCs) were hailed as marvels of modern chemistry—stable, non-toxic, and highly effective refrigerants, solvents, and foam blowing agents.[1][2] However, the discovery of their devastating impact on the stratospheric ozone layer in the 1970s and 80s precipitated a global environmental crisis.[1] This crisis culminated in the 1987 Montreal Protocol, an unprecedented international treaty mandating the phase-out of these ozone-depleting substances.[1][2][3] This directive launched a global search for viable alternatives, setting the stage for the development of a new class of compounds: hydrofluorocarbons (HFCs). This guide chronicles the story of one such candidate, HFC-245ca (**1,1,2,2,3-pentafluoropropane**), from its conceptualization to its comprehensive evaluation as a potential cornerstone of the post-CFC era.

Chapter 1: Identification and Initial Evaluation of HFC-245ca

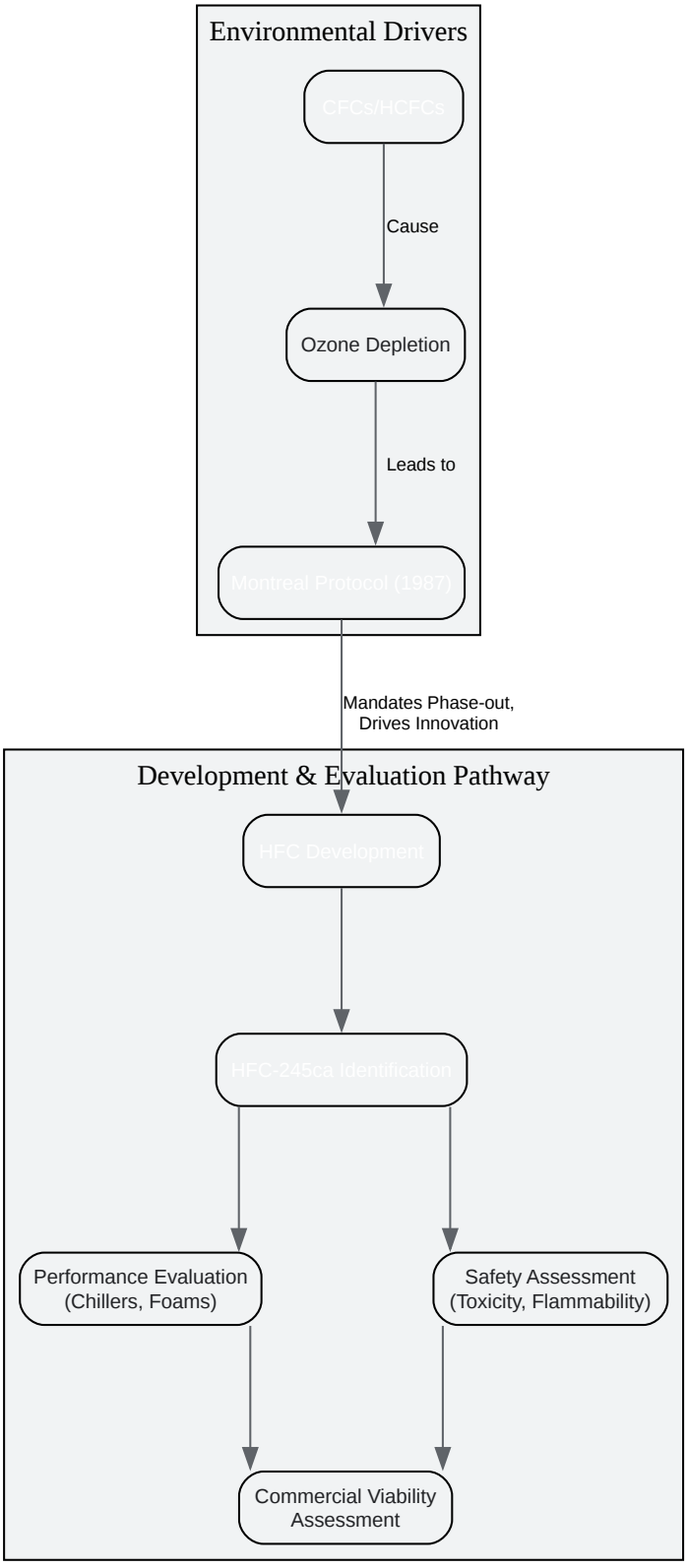
In the urgent search for replacements, HFCs emerged as leading candidates because they contained no chlorine or bromine, rendering their Ozone Depletion Potential (ODP) effectively zero.[1][4] HFC-245ca was identified as a promising, non-ozone-depleting alternative to CFC-

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11 and HCFC-123, particularly for use as a refrigerant in low-pressure centrifugal chillers and as a blowing agent for polyurethane insulation foams.[5] Its thermophysical properties showed a favorable comparison to CFC-11, sparking significant interest in its potential.

The mid-1990s marked a period of intense evaluation for HFC-245ca. Collaborative efforts between governmental bodies like the U.S. Environmental Protection Agency (EPA) and industry consortia such as the Air-Conditioning and Refrigeration Technology Institute (ARTI) were established to rigorously assess its performance, safety, and commercial viability.[6] A key 1996 study, ARTI MCLR Project No. 665-53300, provided a comprehensive assessment of HFC-245ca's performance in a direct-drive low-pressure centrifugal chiller, forming a critical part of its evaluation.[5][6]

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Caption: Development pathway for HFC-245ca driven by environmental regulation.

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Chapter 2: Synthesis and Physicochemical Properties

The initial evaluation of HFC-245ca required its synthesis in sufficient laboratory quantities for testing. Researchers developed a method involving the reaction of 1,1,2,2-tetrafluoropropanol with sulfur tetrafluoride (SF_4) at 100 °C.[7] This process, outlined below, yielded the target compound, HCF_2-CF_2-CH_2F, enabling detailed characterization.

Laboratory Synthesis Protocol

Objective: To synthesize HFC-245ca (HCF_2-CF_2-CH_2F) from 1,1,2,2-tetrafluoropropanol.

Materials:

- 1,1,2,2-tetrafluoropropanol (HCF_2-CF_2-CH_2OH)
- Sulfur tetrafluoride (SF_4)
- Reaction vessel suitable for elevated temperature and pressure

Procedure:

- Charge the reaction vessel with 1,1,2,2-tetrafluoropropanol.
- Introduce sulfur tetrafluoride (SF_4) into the vessel. A 20% excess of SF_4 was found to be optimal for achieving a high yield (approximately 85%).[7]
- Seal the vessel and heat the mixture to 100 °C.[7]
- Maintain the reaction at temperature, allowing the fluorination to proceed. The generalized reaction is:
  - HCF_2-CF_2-CH_2OH + SF_4 → HCF_2-CF_2-CH_2F[7]
- After the reaction is complete, cool the vessel and carefully vent any unreacted SF_4.
- Purify the resulting product to isolate HFC-245ca.

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Key Physicochemical Data

The synthesized HFC-245ca was subjected to extensive analysis to determine its fundamental properties, which are crucial for assessing its suitability in various applications.

Property	Value	Source
Chemical Name	1,1,2,2,3-Pentafluoropropane	[8]
CAS Number	679-86-7	
Molecular Formula	$C_3H_3F_5$ ($FCH_2CF_2CHF_2$)	
Molecular Weight	134.05 g/mol	[8]
Boiling Point	25-26 °C	
Melting Point	-82 °C	
Density	1.398 g/mL at 25 °C	
Ozone Depletion Potential (ODP)	0	[4]
Global Warming Potential (GWP, 100-yr)	693	[9]
Atmospheric Lifetime	6.6 years	[10]

Chapter 3: Application Assessment & Performance

Refrigerant in Low-Pressure Chillers

HFC-245ca was primarily evaluated as a replacement for CFC-11 in low-pressure chillers. Modeling and experimental tests in a compressor calorimeter indicated that, while a viable alternative, it exhibited a 3 to 4% loss of efficiency compared to CFC-11 and a 1 to 2% loss relative to HCFC-123. Despite this slight performance drop, its zero ODP made it an attractive candidate. Further studies concluded that chillers specifically designed for HFC-245ca could achieve efficiencies comparable to existing CFC-11 and HCFC-123 systems.[11]

Foam Blowing Agent

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HFC-245ca was also considered as a blowing agent for polyisocyanurate and polyurethane insulation foams, a role historically dominated by CFC-11 and later HCFC-141b.[12] The transition to non-ozone-depleting agents was critical for this sector. While HFC-245ca showed potential, its isomer, HFC-245fa, ultimately saw wider adoption in this application.[13][14][15]

Chapter 4: Safety and Environmental Profile

A rigorous assessment of safety and environmental impact is paramount for any new chemical intended for widespread use.

Toxicology

Acute inhalation toxicity studies were conducted to determine the safety profile of HFC-245ca. In accordance with EPA protocols, groups of Sprague-Dawley rats were exposed to concentrations of 993 ppm and 50,000 ppm for four hours.[7] All animals survived the exposure and a 14-day post-exposure observation period with minimal signs of treatment-related effects.[7] Based on these results, the 4-hour lethal concentration (LC_{50}) for rats was determined to be greater than 50,000 ppm.[7] This suggested that HFC-245ca may be less acutely toxic than CFC-11, which has a reported LC_{50} in rats of 27,000 ppm.[7]

Flammability

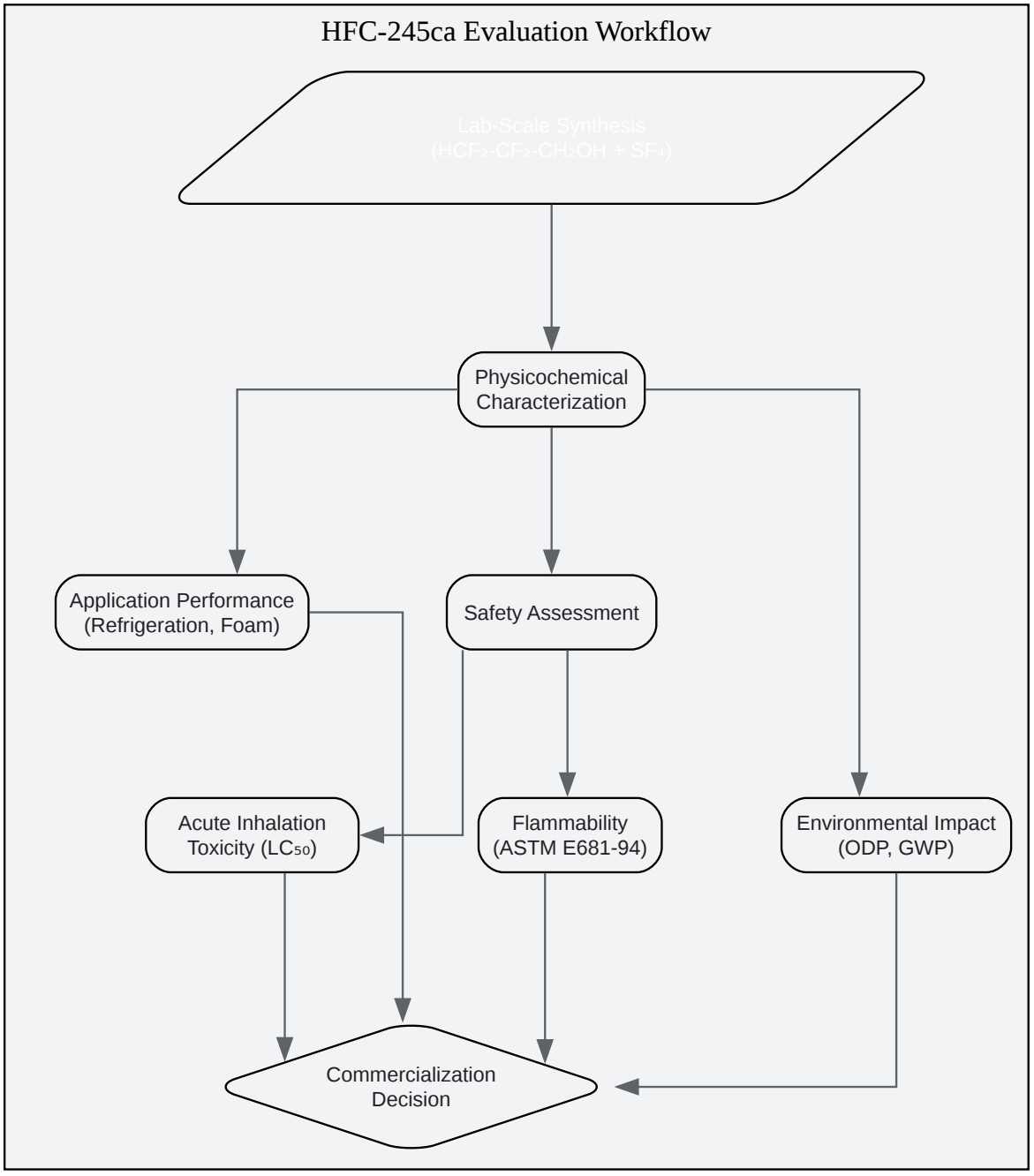
Flammability was a more complex issue and a significant hurdle for HFC-245ca.[5][11] Standardized tests (ASTM E681-94) revealed that HFC-245ca is slightly flammable. Crucially, its flammability was found to be dependent on the moisture content of the air mixture. At room temperature with relative humidity below approximately 20%, the mixture was nonflammable. However, at higher humidity levels and temperatures, it became increasingly flammable. This conditional flammability posed a significant safety risk and was a major obstacle to its commercial adoption in the United States.[5]

Environmental Impact

While HFC-245ca successfully addressed the primary goal of having a zero ODP, its Global Warming Potential (GWP) of 693 is significant.[16] In the 1990s, this was considered a major improvement over CFCs. However, as the global focus shifted from ozone depletion to climate change, the high GWP of HFCs became a major concern.[6][16] This concern led to the 2016 Kigali Amendment to the Montreal Protocol, which established a global phase-down of HFC

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production and consumption.[3][17][18] Developed countries committed to reducing HFCs by 85% by 2036, effectively marking the end of the HFC era and driving the search for fourth-generation, low-GWP alternatives like hydrofluoroolefins (HFOs).[19][20][21]



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Caption: Experimental workflow for the evaluation of HFC-245ca.

Chapter 5: Commercialization Hurdles and Legacy

Despite promising thermophysical properties, HFC-245ca never achieved widespread commercial success. The primary barrier was its marginal flammability, which created significant safety and engineering challenges for its use in applications like commercial chillers.[5][11] In contrast, its isomer, HFC-245fa (1,1,1,3,3-pentafluoropropane), which is non-flammable, was successfully commercialized and widely adopted as a foam blowing agent and in other applications.[14][15][22]

The story of HFC-245ca is a salient case study in chemical development. It demonstrates that a successful replacement for an incumbent chemical must not only match its performance and solve its primary environmental problem (in this case, ozone depletion) but must also meet stringent safety standards and, increasingly, address secondary environmental concerns like global warming. HFC-245ca was a technically sound candidate in a transitional period, but it was ultimately superseded by alternatives with more favorable safety profiles and, eventually, by a new generation of chemicals with a lower climate impact.

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